Enhancing the cell permeability of 2-aminopyrimidine compounds

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Compound of Interest

Compound Name:	*5-(2-Chlorophenyl)pyrimidin-2-amine*
Cat. No.:	*B8730714*

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Technical Support Center: 2-Aminopyrimidine Optimization

Current Status: Online 🟢 Department: Medicinal Chemistry & ADME-Tox Support Ticket Focus: Permeability Enhancement for Kinase & NOS Inhibitors

Welcome to the 2-Aminopyrimidine (2-AP) Optimization Hub

You are likely here because your lead 2-aminopyrimidine compound—perhaps a kinase inhibitor (e.g., CDK, JAK, or FLT3 target)—shows excellent biochemical potency but poor cellular activity (

shift > 100x) or low oral bioavailability.

This scaffold is a "privileged structure" in drug discovery, but it suffers from two inherent liabilities:

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- High Polarity: The pyrimidine ring nitrogens and the exocyclic amine create a high Polar Surface Area (PSA).
- Transporter Liability: The scaffold is a frequent substrate for P-glycoprotein (P-gp/MDR1) and BCRP efflux pumps.

Below are three active troubleshooting tickets addressing these specific failure modes.

Ticket #001: High Polarity & Poor Passive Diffusion

User Report: "My compound has a molecular weight < 450 but low PAMPA permeability (

cm/s). ClogP is within range (2.5–3.5)."

Diagnosis

The 2-aminopyrimidine core possesses a "donor-acceptor-acceptor" motif. Even if lipophilicity (ClogP) appears adequate, the Topological Polar Surface Area (TPSA) may be effectively too high because the solvation shell around the exocyclic amine and ring nitrogens is difficult to shed during membrane traversal.

Troubleshooting Solutions

A. The "Molecular Chameleon" Strategy (Intramolecular Hydrogen Bonding) You must hide the polarity. Design a side chain that folds back to form an Intramolecular Hydrogen Bond (IMHB) with the pyrimidine ring nitrogen or the exocyclic amine. This creates a "closed" conformation that masks the polar atoms from the lipid bilayer.

- Mechanism: A 6- or 7-membered pseudo-ring formation is energetically favorable.
- Implementation: Introduce a hydrogen bond acceptor (HBA) such as an ether oxygen, fluorine, or pyridine nitrogen in the side chain at the ortho position of the aromatic ring attached to the 2-amino group.

B. Masking the Exocyclic Amine If the exocyclic amine (

) is not essential for critical H-bonds in the ATP-binding pocket (e.g., hinge binding), alkylate it.

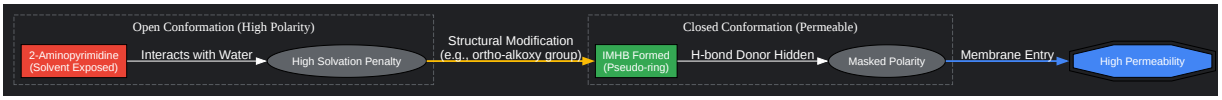
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- Action: Methylation or cyclization of the exocyclic amine reduces the H-bond donor (HBD) count by one, significantly dropping the energy penalty for membrane entry.

C. Bioisosteric Core Replacement If the N3 nitrogen of the pyrimidine ring is not interacting with the protein, consider replacing the pyrimidine with a pyridine (2-aminopyridine).

- Why? This removes one H-bond acceptor, reducing TPSA by approximately 12.9 $Å^2$, which can exponentially increase passive permeability.

Visualizing the Solution (IMHB Strategy)



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Caption: Transition from an open, solvated state to a closed, lipophilic state via Intramolecular Hydrogen Bonding (IMHB).

Ticket #002: High Efflux Ratio (P-gp Substrate)

User Report: "PAMPA permeability is decent, but Caco-2 data shows an Efflux Ratio (ER) > 2.0. My compound is being pumped out."

Diagnosis

2-aminopyrimidines are notorious P-gp substrates. The transporter recognizes the basic amine and the planar aromatic system.

Troubleshooting Solutions

A. pKa Modulation (The Fluorine Fix) P-gp recognition is often driven by the presence of a cationic charge at physiological pH.

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- Action: Lower the pKa of the basic center (e.g., the solubilizing tail often attached to the scaffold).
- Method: Introduce electron-withdrawing groups (EWGs) like Fluorine adjacent to the amine.
- Target: Aim for a pKa < 7.4. If the molecule is neutral at physiological pH, P-gp affinity often drops.

B. N-Methylation (Steric Clash) P-gp binding sites have specific H-bond donor requirements.

- Action: Methylate the amide or aniline nitrogen if present in the linker regions. This introduces a steric clash with the transporter binding pocket and removes a hydrogen bond donor.

C. Linker Rigidity Flexible linkers allow the molecule to adopt the "induced fit" required by P-gp.

- Action: Constrain the linker. Replace flexible alkyl chains with alkynes or rigid cycloalkyl rings (e.g., bicyclo[1.1.1]pentane).

Data: Impact of pKa on Permeability & Efflux

Compound Variant	pKa (Basic Amine)	Charge at pH 7.4	P-gp Efflux Ratio	Caco-2 (cm/s)
Parent (Piperazine tail)	8.9	+1 (Cationic)	14.5 (High)	0.8
Variant A (Morpholine)	8.3	+1 (Cationic)	8.2 (High)	1.5
Variant B (-F-Piperidine)	6.8	Neutral/Mixed	1.8 (Low)	12.4
Variant C (Pyridine)	4.5	Neutral	0.9 (None)	18.1

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Ticket #003: Experimental Discrepancies (PAMPA vs. Cell)

User Report: "My biochemical

is 5 nM. My Cell

is 5000 nM. PAMPA says it's permeable. What is happening?"

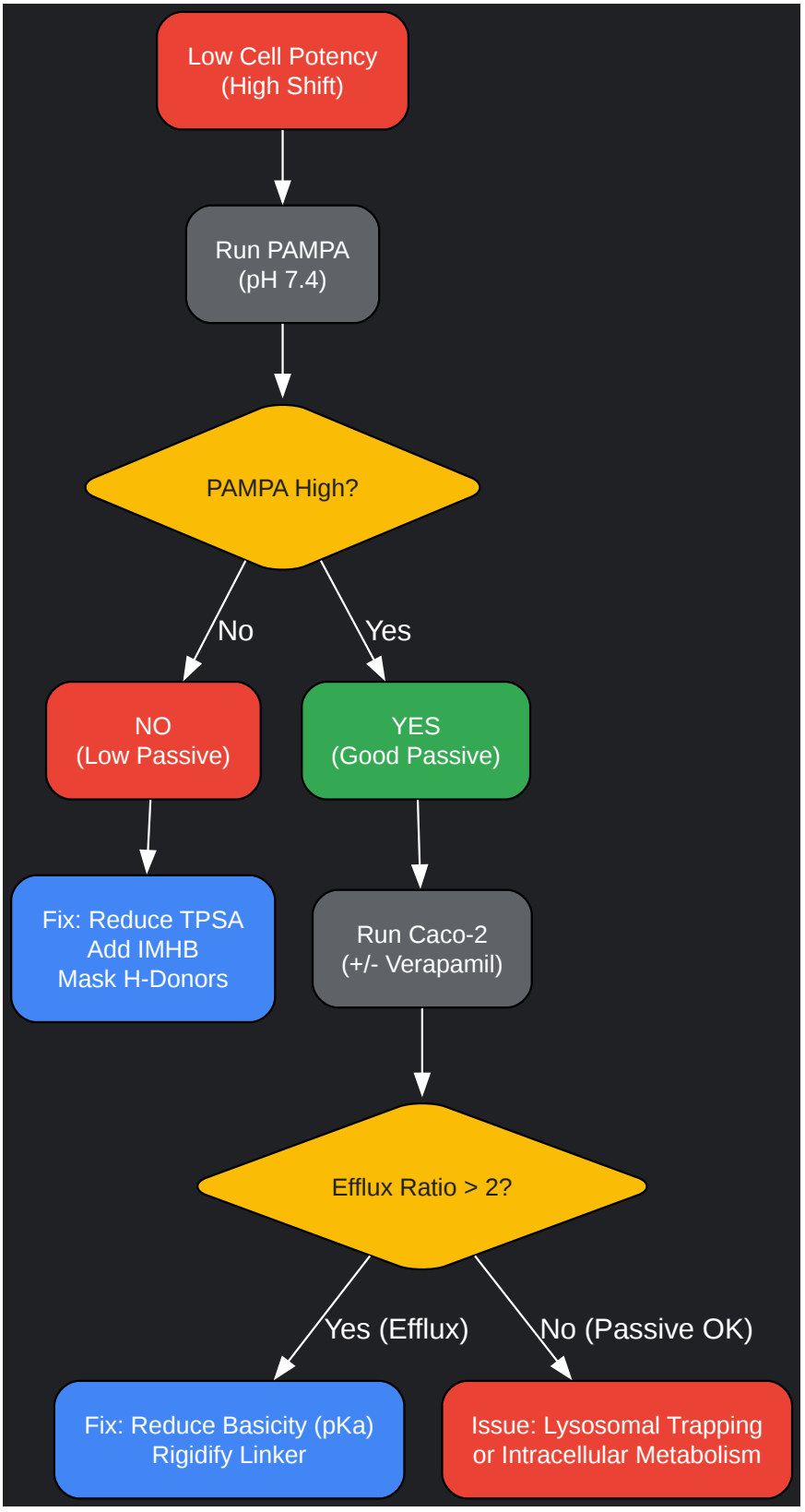
Diagnosis

This is the "Permeability-Potency Gap." If PAMPA (passive diffusion only) is high but Cell

is poor, the issue is likely active efflux or lysosomal trapping (for basic amines), not passive permeability.

Diagnostic Workflow (Decision Tree)

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Caption: Diagnostic logic flow to isolate the root cause of poor cellular potency.

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Standard Operating Protocol (SOP): 2-AP Specific PAMPA

Standard PAMPA protocols often fail for 2-aminopyrimidines due to their pH-dependent ionization.

Objective: Accurately measure passive permeability of basic 2-aminopyrimidines.

Materials:

- Donor Plate: 96-well filter plate (PVDF, 0.45 µm).
- Acceptor Plate: 96-well PTFE.
- Lipid Solution: 2% Dioleoylphosphatidylcholine (DOPC) in Dodecane (Simulates BBB/Cell membrane better than standard lecithin for this scaffold).

Step-by-Step:

- Membrane Preparation: Add 4 µL of Lipid Solution to the membrane of the donor plate. Critical: Allow to dry for 0 minutes (wet method) or follow specific manufacturer instructions for pre-coated plates.
- Donor Solution: Dissolve compound to 10 mM in DMSO. Dilute to 50 µM in pH 7.4 PBS.
  - Note: If the compound precipitates at pH 7.4 (common for rigid 2-APs), use a co-solvent system (5% MeOH) or run at pH 6.5 and mathematically correct for ionization using the pKa.
- Acceptor Solution: Add 200 µL of pH 7.4 PBS (Sink Condition) to the acceptor plate.
  - Modification: For basic compounds, use an "Acidic Sink" (pH 5.5) in the acceptor plate to capture the amine and drive equilibrium, mimicking blood-to-tissue clearance.
- Incubation: Sandwich plates and incubate at 25°C for 4 hours (saturated humidity).
- Analysis: Quantify both Donor and Acceptor compartments via LC-MS/MS.

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- Calculation:
    - Validation: If Mass Balance < 80%, the compound is stuck in the lipid membrane (high lipophilicity false negative).

Frequently Asked Questions (FAQ)

Q: Can I just add more lipophilic groups to improve permeability? A: Proceed with caution. While increasing ClogP helps passive diffusion, it exponentially increases the risk of metabolic clearance (CYP450) and non-specific binding. For 2-aminopyrimidines, "masking" polarity (IMHB) is superior to "adding" lipophilicity.

Q: My compound has a high melting point (>250°C) and low permeability. Is this related? A: Yes. 2-aminopyrimidines can form strong intermolecular H-bond networks (crystal lattice energy). High MP often correlates with poor solubility, which limits the concentration gradient driving passive diffusion. Disrupt the symmetry of the molecule (e.g., add a methyl group to the ring) to lower MP and improve solubility/permeability.

Q: Why does the 2-aminopyrimidine have lower permeability than the 2-aminopyridine analog? A: The pyrimidine has an extra nitrogen in the ring (N3). This is an additional Hydrogen Bond Acceptor (HBA). According to ADME rules, every additional HBA incurs a desolvation penalty. You must compensate for this extra N by removing polarity elsewhere.

References

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